

An In-Depth Technical Guide to the Physicochemical Properties and Characteristics of Dopaxanthin

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Compound of Interest

Compound Name: *Dopaxanthin*

Cat. No.: *B15206869*

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Introduction

Dopaxanthin is a naturally occurring betaxanthin pigment, a class of water-soluble nitrogen-containing compounds responsible for the yellow to orange coloration in certain plants and fungi. As a condensation product of L-DOPA and betalamic acid, **dopaxanthin** has garnered significant interest within the scientific community for its potent antioxidant properties and potential applications in the food, pharmaceutical, and cosmetic industries. This technical guide provides a comprehensive overview of the core physicochemical properties and characteristics of **dopaxanthin**, with a focus on data presentation, experimental methodologies, and the visualization of relevant biological pathways.

Physicochemical Properties

The fundamental physicochemical properties of **dopaxanthin** are summarized in the tables below, providing a consolidated reference for researchers.

Table 1: General and Chemical Properties of Dopaxanthin

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₈	[1]
Molecular Weight	390.3 g/mol	[1]
IUPAC Name	(2S,4E)-4-[2-[(1S)-1-carboxy-2-(3,4-dihydroxyphenyl)ethyl]iminoethylidene]-2,3-dihydro-1H-pyridine-2,6-dicarboxylic acid	[1]
SMILES	C1--INVALID-LINK--O)O)C(=O)O)C(=O)O">C@HC(=O)O	[1]
CAS Number	71199-31-0	[1]
Appearance	Yellow-orange pigment	
Solubility	Water-soluble	[2]

Table 2: Spectroscopic and Chromatographic Data of Dopaxanthin

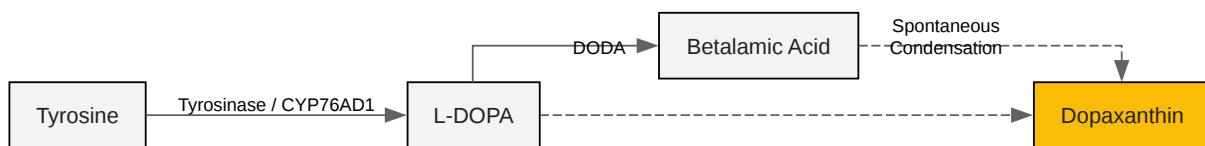
Property	Value	Source
UV-Vis Absorption Maximum (λ _{max})	471 - 486 nm	
HPLC Retention Time	~13.9 min (specific conditions)	

Synthesis and Biosynthesis

Dopaxanthin can be obtained through both chemical synthesis and biosynthesis. The fundamental reaction involves the condensation of betalamic acid with L-3,4-dihydroxyphenylalanine (L-DOPA).

Biosynthetic Pathway of Dopaxanthin

The biosynthesis of **dopaxanthin** is a part of the broader betalain synthesis pathway in plants. It begins with the amino acid tyrosine and proceeds through the key intermediate L-DOPA. The enzyme DOPA-4,5-dioxygenase (DODA) is crucial for the formation of betalamic acid, which then spontaneously condenses with L-DOPA to form **dopaxanthin**.



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Biosynthetic pathway of **Dopaxanthin** from Tyrosine.

Experimental Protocols

Protocol 1: Semi-synthesis of Dopaxanthin

This protocol outlines a general method for the semi-synthesis of **dopaxanthin** from betanin, a readily available betacyanin from beetroot.

Materials:

- Betanin extract (from beetroot)
- L-DOPA
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Phosphate buffer (pH 6.5)
- DOWEX 50WX8 cation exchange resin
- Sephadex LH-20 resin
- High-Performance Liquid Chromatography (HPLC) system

Methodology:

- **Hydrolysis of Betanin:** Betanin is hydrolyzed to betalamic acid and cyclo-DOPA by adjusting the pH of the betanin solution to <1.0 with HCl.
- **Purification of Betalamic Acid:** The resulting solution is passed through a DOWEX 50WX8 cation exchange column. Betalamic acid is eluted with water.
- **Condensation Reaction:** The purified betalamic acid is immediately mixed with an equimolar amount of L-DOPA in a phosphate buffer at pH 6.5. The reaction proceeds spontaneously at room temperature.
- **Purification of **Dopaxanthin**:** The reaction mixture is purified using column chromatography on Sephadex LH-20. The fractions containing **dopaxanthin** are collected and can be further purified by semi-preparative HPLC.
- **Verification:** The identity and purity of the synthesized **dopaxanthin** are confirmed by HPLC and UV-Vis spectroscopy.

Protocol 2: DPPH Radical Scavenging Assay

This protocol describes a common method to evaluate the antioxidant activity of **dopaxanthin**.

Materials:

- **Dopaxanthin** solution of known concentration
- 2,2-diphenyl-1-picrylhydrazyl (DPPH) solution in methanol
- Methanol
- UV-Vis spectrophotometer

Methodology:

- **Preparation of DPPH solution:** A stock solution of DPPH in methanol is prepared to an absorbance of approximately 1.0 at 517 nm.

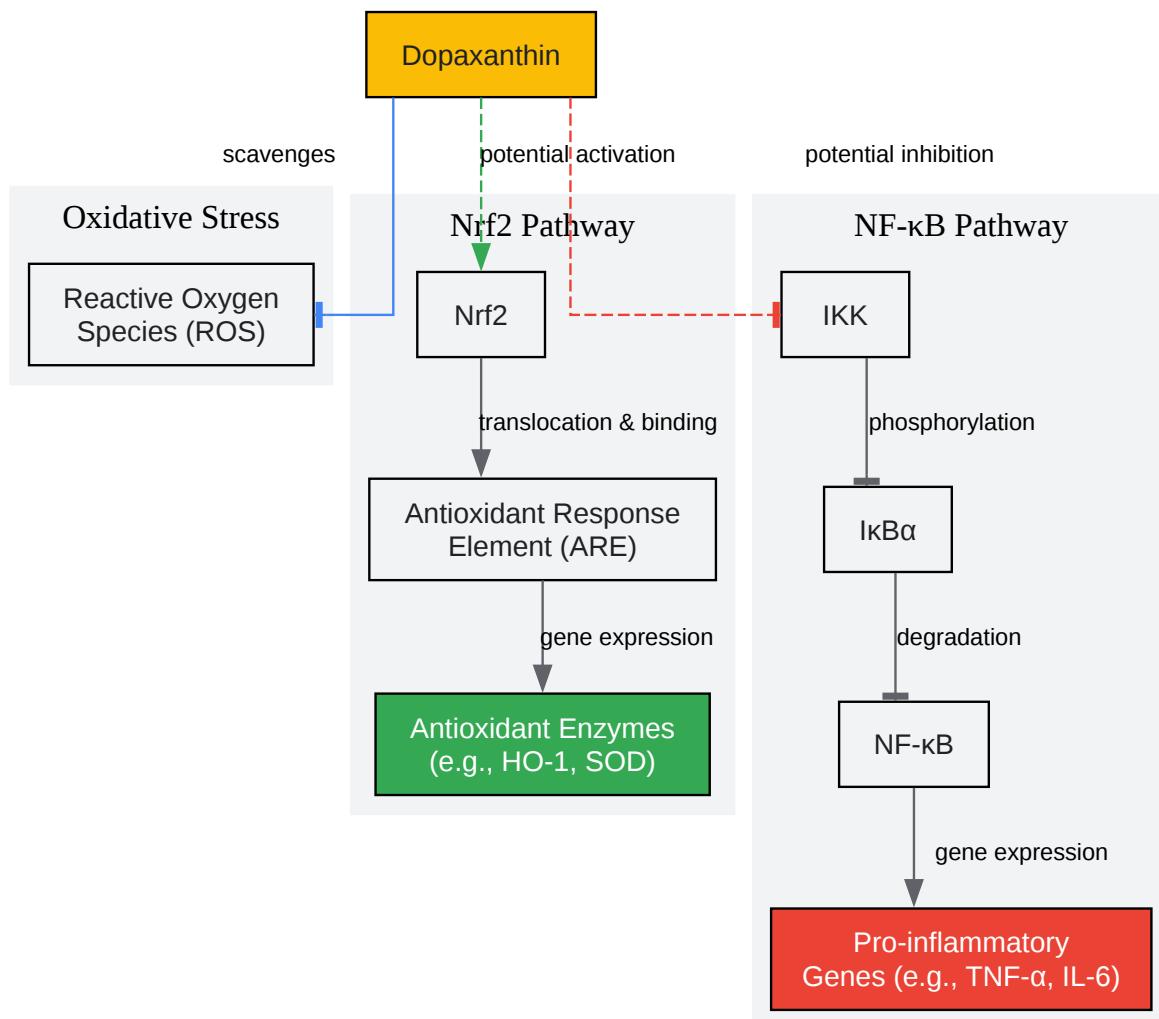
- Reaction Mixture: Varying concentrations of the **dopaxanthin** solution are added to the DPPH solution. A control is prepared with methanol instead of the **dopaxanthin** solution.
- Incubation: The reaction mixtures are incubated in the dark at room temperature for 30 minutes.
- Absorbance Measurement: The absorbance of each solution is measured at 517 nm.
- Calculation of Scavenging Activity: The percentage of DPPH radical scavenging activity is calculated using the following formula: $\% \text{ Scavenging} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ where A_{control} is the absorbance of the control and A_{sample} is the absorbance of the sample.
- IC50 Determination: The concentration of **dopaxanthin** required to scavenge 50% of the DPPH radicals (IC50) is determined by plotting the percentage of scavenging activity against the concentration of **dopaxanthin**.

Antioxidant Activity and Potential Biological Roles

Dopaxanthin is recognized as a potent antioxidant.^[3] Its antioxidant capacity is attributed to the presence of hydroxyl groups on the catechol moiety of the L-DOPA residue, which can donate hydrogen atoms or electrons to neutralize free radicals. While specific IC50 values for **dopaxanthin** in various antioxidant assays are not extensively reported in readily available literature, its structural features suggest strong radical scavenging activity.

Potential Signaling Pathway Interactions

Research on the specific signaling pathways modulated by **dopaxanthin** is still in its early stages. However, studies on other betalains, such as betanin, have shown interactions with key cellular signaling pathways involved in oxidative stress and inflammation, including the Nrf2 and NF-κB pathways. It is plausible that **dopaxanthin**, due to its structural similarities and potent antioxidant nature, may also exert its biological effects through the modulation of these pathways.

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